

Application Note and Protocol: Fischer Esterification Synthesis of Methyl Anthranilate

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Compound of Interest		
Compound Name:	Methyl anthranilate	
Cat. No.:	B042735	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive protocol for the synthesis of **methyl anthranilate** via the Fischer-Speier esterification of anthranilic acid with methanol, utilizing an acid catalyst. **Methyl anthranilate** is a valuable compound widely used in the flavor, fragrance, and cosmetic industries, notably as a grape scent and a UV-absorbing agent in sunscreens.[1] [2] The protocol details the reaction setup, work-up, purification, and characterization of the final product. All quantitative data, procedural steps, and safety precautions are outlined to ensure reproducible and safe execution in a laboratory setting.

Reaction Principle and Scheme

Fischer esterification is a classic organic reaction that involves the acid-catalyzed esterification of a carboxylic acid with an alcohol.[3][4] The reaction is an equilibrium process.[5][6] To drive the equilibrium toward the formation of the ester product, an excess of the alcohol reactant (methanol) is typically used.[3][6]

Reaction: Anthranilic Acid + Methanol **⇒ Methyl Anthranilate** + Water

Catalyst: H2SO4 or HCl

Reagents and Materials



Reagent	Molar Mass (g/mol)	Purity	Supplier	Notes
Anthranilic Acid	137.14	>98%	Standard Supplier	
Methanol (Anhydrous)	32.04	>99.8%	Standard Supplier	Use in excess; acts as both reactant and solvent.[6][7]
Sulfuric Acid (H ₂ SO ₄)	98.08	95-98% (Conc.)	Standard Supplier	Corrosive; handle with extreme care.[7]
Diethyl Ether	74.12	ACS Grade	Standard Supplier	Flammable; used for extraction.
Sodium Bicarbonate (NaHCO ₃)	84.01	Saturated Solution	Standard Supplier	Used for neutralization.[7]
Sodium Sulfate (Na ₂ SO ₄)	142.04	Anhydrous	Standard Supplier	Used as a drying agent.[8]
Deionized Water	18.02	In-house		

Experimental Protocol

This protocol is based on established laboratory procedures for Fischer esterification.[7][8]

3.1. Reaction Setup

- In a 250 mL round-bottom flask equipped with a magnetic stir bar, suspend 7.0 g of anthranilic acid in 50 mL of anhydrous methanol.[8]
- Place the flask in an ice-water bath to cool the mixture.
- While stirring, slowly and carefully add 1.0 mL of concentrated sulfuric acid dropwise to the flask. The addition is exothermic.

Methodological & Application





• Remove the flask from the ice bath and attach a reflux condenser, ensuring the setup is protected from atmospheric moisture with a drying tube (e.g., calcium chloride).[8]

3.2. Reflux

- Heat the reaction mixture to a gentle reflux using a heating mantle.
- Maintain the reflux with continuous stirring for 4-8 hours.[7] The reaction progress can be monitored using Thin Layer Chromatography (TLC).

3.3. Work-up and Isolation

- After the reflux period, allow the mixture to cool to room temperature.
- Pour the cooled reaction mixture into a beaker containing 200 mL of cold deionized water.[8]
- Carefully neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases and the pH of the solution is neutral (pH ~7).[7][9]
- Transfer the neutralized mixture to a separatory funnel.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).[7]
- Combine the organic extracts and wash them sequentially with 50 mL of 5% sodium bicarbonate solution and then 50 mL of water.[8]
- Dry the organic layer over anhydrous sodium sulfate. [7][8]
- Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.

3.4. Purification

- The resulting crude oil can be purified by vacuum distillation.[8]
- Collect the fraction boiling at approximately 135 °C at 15 mm Hg.[8] The pure product should be a colorless to pale yellow liquid that may solidify upon cooling.[1][8]



Data and Characterization

Table 1: Typical Reaction Parameters

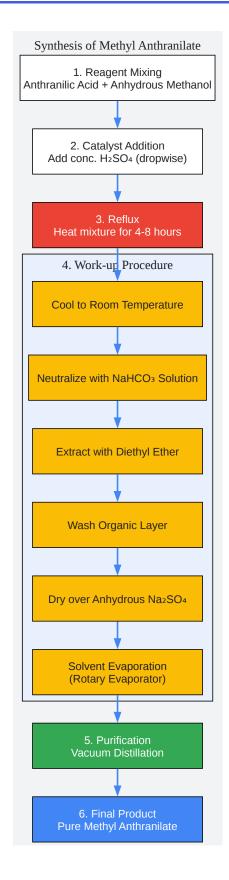
Parameter	Value	Reference
Reactant Ratio (Acid:Alcohol)	~1:25 (molar)	[7][8]
Catalyst Load (H ₂ SO ₄)	~3-5 mol%	[7]
Reaction Temperature	Reflux (~65 °C)	[7][8]
Reaction Time	4 - 8 hours	[7]

Table 2: Physical and Spectroscopic Data for Methyl Anthranilate

Property	Value	Reference
Appearance	Colorless to light yellow liquid with blue fluorescence	[1]
Melting Point	24.5 °C	[8]
Boiling Point	135 °C (at 15 mm Hg)	[8]
UV λmax (in Cyclohexane)	288 nm, 325 nm	[2]
S ₀ -S ₁ Electronic Origin	28,852 cm ⁻¹ (346.6 nm)	[10]

Experimental Workflow Diagram





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Caption: Experimental workflow for the synthesis of **Methyl Anthranilate**.



Safety Precautions

- Always work in a well-ventilated fume hood.[11][12]
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[13][14]
- Concentrated Sulfuric Acid: Highly corrosive and causes severe burns. Handle with extreme care and add it slowly to the methanol solution, as the process is exothermic.[7]
- Methanol and Diethyl Ether: Highly flammable liquids. Ensure no ignition sources are present during their use.[12]
- Methyl Anthranilate: May cause skin and serious eye irritation.[15] Avoid direct contact.
- Follow all institutional safety guidelines for handling chemicals and disposing of chemical waste.

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